

# Solubility of (Z)-2-Hexenoic acid in organic solvents

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## Compound of Interest

Compound Name: (Z)-2-Hexenoic acid

Cat. No.: B074312

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An In-depth Technical Guide to the Solubility of **(Z)-2-Hexenoic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(Z)-2-Hexenoic acid**, also known as cis-2-hexenoic acid, is an unsaturated medium-chain fatty acid with the molecular formula  $C_6H_{10}O_2$ .<sup>[1]</sup> Its chemical structure, particularly the presence of a polar carboxylic acid group and a nonpolar five-carbon chain, dictates its solubility profile across various solvents. Understanding this profile is critical for its application in chemical synthesis, flavor development, and pharmaceutical formulations. This guide provides a summary of available solubility data for 2-hexenoic acid and outlines a standard methodology for its experimental determination.

It is important to note that while quantitative solubility data for the specific (Z)-isomer is not extensively documented in peer-reviewed literature, data is available for "2-hexenoic acid," which may represent a mixture of isomers or the more common (E)-isomer. The following data should be interpreted with this consideration.

## Quantitative Solubility Data

The solubility of a compound is a fundamental physical property essential for process design, formulation, and purification. The data available for 2-hexenoic acid at 25°C is summarized below, offering a comparative overview of its solubility in a wide range of organic solvents.<sup>[2]</sup>

Solvent	Solubility (g/L) at 25°C <sup>[2]</sup>	Solvent Type
Highly Polar Protic Solvents		
Formic acid	111.75	Carboxylic Acid
Water	2.44	Polar Protic
Water (Estimated)	7.069	Polar Protic <sup>[3]</sup> <sup>[4]</sup>
Ethylene glycol	120.32	Diol
Propylene glycol	144.47	Diol
Formamide	125.65	Amide
Polar Aprotic Solvents		
Dimethylformamide (DMF)	698.93	Amide
Dimethyl sulfoxide (DMSO)	668.27	Sulfoxide
N-Methyl-2-pyrrolidone (NMP)	526.41	Lactam
Acetonitrile	34.42	Nitrile
Acetone	166.69	Ketone
Tetrahydrofuran (THF)	339.4	Ether
1,4-Dioxane	146.67	Ether
Alcohols		
Methanol	233.3	Primary Alcohol
Ethanol	204.53	Primary Alcohol
n-Propanol	128.99	Primary Alcohol
Isopropanol	122.51	Secondary Alcohol
n-Butanol	157.28	Primary Alcohol
tert-Butanol	174.65	Tertiary Alcohol
Esters		

Ethyl acetate	80.56	Ester
n-Butyl acetate	110.99	Ester
Halogenated Solvents		
Dichloromethane	61.92	Chlorinated Alkane
Chloroform	38.82	Chlorinated Alkane
1,2-Dichloroethane	59.25	Chlorinated Alkane
Nonpolar Solvents		
Toluene	10.38	Aromatic Hydrocarbon
n-Hexane	5.81	Aliphatic Hydrocarbon
Cyclohexane	5.01	Cycloalkane
n-Heptane	7.68	Aliphatic Hydrocarbon
n-Octane	3.09	Aliphatic Hydrocarbon

## Experimental Protocol for Solubility Determination

While the precise protocols for generating the data above are not detailed in the available literature, a standard and widely accepted methodology for determining the solubility of a compound like **(Z)-2-Hexenoic acid** is the isothermal shake-flask method. This procedure involves equilibrating a surplus of the solute in a solvent at a constant temperature.

Objective: To determine the saturation solubility of **(Z)-2-Hexenoic acid** in a selected organic solvent at a specified temperature.

Materials:

- **(Z)-2-Hexenoic acid** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker bath or incubator

- Analytical balance ( $\pm 0.0001$  g)
- Glass vials or flasks with airtight seals
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, GC-FID, or titrator)

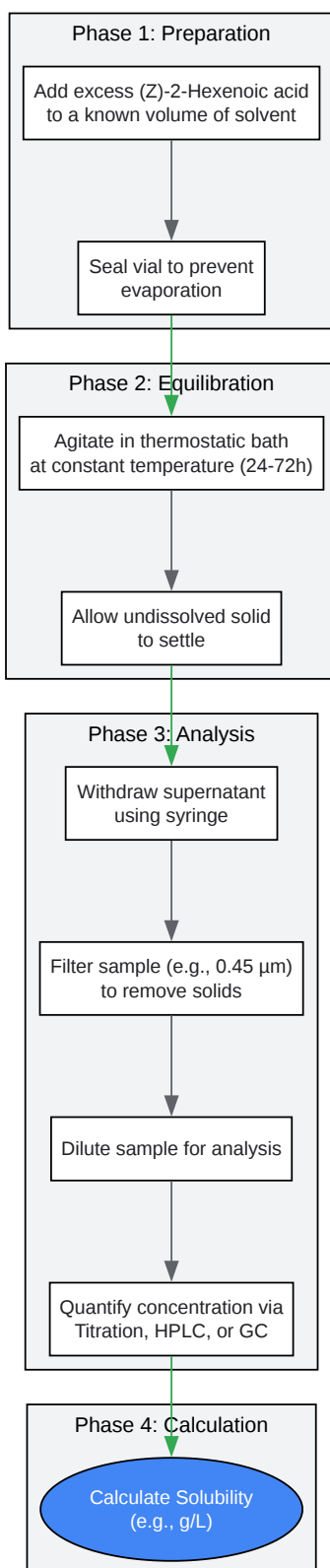
Procedure:

- Preparation: An excess amount of solid **(Z)-2-Hexenoic acid** is added to a known volume or mass of the solvent in a sealed glass flask. Adding an excess is crucial to ensure that a saturated solution is achieved.
- Equilibration: The flask is placed in a thermostatic shaker bath set to the desired temperature (e.g., 25°C). The mixture is agitated for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. Preliminary studies are often conducted to determine the time required to reach equilibrium.
- Phase Separation: After equilibration, the flask is left undisturbed at the same constant temperature to allow the undissolved solid to settle.
- Sampling: A sample of the supernatant (the clear, saturated solution) is carefully withdrawn using a syringe. A syringe filter is immediately attached to remove any suspended solid particles, which would otherwise lead to an overestimation of solubility.
- Quantification:
  - A precise volume of the filtered saturated solution is transferred to a volumetric flask and diluted with a suitable solvent.
  - The concentration of **(Z)-2-Hexenoic acid** in the diluted sample is determined using a pre-validated analytical method. For a carboxylic acid, this could be:
    - Titration: Titrating the acidic solution with a standardized solution of a strong base (e.g., NaOH).<sup>[5][6]</sup>

- Chromatography (HPLC or GC): Comparing the instrument response to a calibration curve prepared from standards of known concentration.
- Calculation: The solubility is calculated from the measured concentration and the dilution factor, typically expressed in units of g/L, mg/mL, or mol/L.

## Visualizations

The logical flow of the experimental protocol for determining solubility can be represented as a straightforward workflow.



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## References

- 1. (Z)-Hex-2-enoic acid | C<sub>6</sub>H<sub>10</sub>O<sub>2</sub> | CID 12467038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scent.vn [scent.vn]
- 3. (Z)-2-hexenoic acid, 1577-28-2 [thegoodscentcompany.com]
- 4. 2-hexenoic acid, 1191-04-4 [thegoodscentcompany.com]
- 5. web.mnstate.edu [web.mnstate.edu]
- 6. web.mnstate.edu [web.mnstate.edu]
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